

Technical Guide: 2-(Bromomethyl)-5-fluoropyridine

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Compound of Interest

Compound Name: 2-(Bromomethyl)-5-fluoropyridine

CAS No.: 954225-35-5

Cat. No.: B1343720

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Chemical Identity, Nomenclature, and Application Protocols

Executive Summary

2-(Bromomethyl)-5-fluoropyridine (CAS: 954225-35-5) is a specialized fluorinated heterocyclic building block used extensively in medicinal chemistry for the introduction of the 5-fluoro-2-picolyl motif.^{[1][2][3][4][5][6]} It serves as a critical electrophile in nucleophilic substitution reactions, enabling the synthesis of complex pharmacophores such as caspase-3 inhibitors and novel piperidine derivatives.^[3]

Critical Researcher Alert: This compound is frequently confused with its aryl bromide isomer, 2-Bromo-5-fluoropyridine (CAS: 41404-58-4).^[3] These two compounds have distinct reactivities—alkyl alkylation vs. palladium-catalyzed coupling—and are not interchangeable.^[3] This guide provides the definitive nomenclature and identification protocols to ensure experimental integrity.

Chemical Identity & Nomenclature

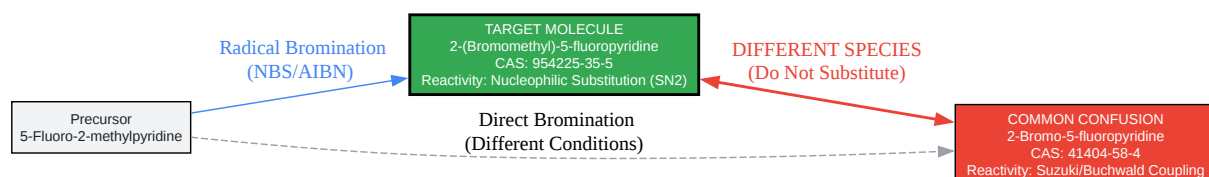
To facilitate accurate database searching and procurement, the following table consolidates all valid synonyms and identifiers.

Standardized Nomenclature Table

Identifier Type	Value / Synonym	Context
Primary Name	2-(Bromomethyl)-5-fluoropyridine	IUPAC / Preferred
CAS Number	954225-35-5	Free Base (Standard)
CAS Number (Salt)	1186194-88-6	Hydrobromide Salt (HBr)
Alternative Name	5-Fluoro-2-(bromomethyl)pyridine	Inverted indexing
Vernacular Name	5-Fluoro-2-picoyl bromide	Common lab usage
Chemical Formula	C ₆ H ₅ BrFN	Free Base
Molecular Weight	190.01 g/mol	Free Base
SMILES	FC1=CN=C(CBr)C=C1	Chemoinformatics
InChI Key	DHRBYHMHVAACEU-UHFFFAOYSA-N	Unique Identifier

The "Isomer Trap": Structural Distinction

Researchers must distinguish the target alkyl bromide from the aryl bromide. The diagram below visualizes this critical difference to prevent procurement errors.



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Figure 1: Structural and reactive distinction between the target alkyl bromide and its aryl bromide isomer.

Synthetic Utility & Applications

2-(Bromomethyl)-5-fluoropyridine is primarily utilized as a benzylic-type electrophile.[3] The electron-deficient pyridine ring, combined with the 5-fluoro substituent, modulates the lipophilicity and metabolic stability of the resulting drug candidates.[3]

Key Reaction Pathways[3]

- N-Alkylation: Reaction with secondary amines to form tertiary amines (e.g., piperidine derivatives).[3]
- O-Alkylation: Reaction with phenols or alcohols to form ether linkages.[3]
- C-Alkylation: Reaction with enolates or active methylene compounds.[3]

Case Study: Caspase-3 Inhibitor Synthesis

In the development of N-benzylisatinsulfonamides, this intermediate is used to introduce the fluoropyridine moiety, which enhances potency and selectivity compared to non-fluorinated analogs [1].[3]

Handling & Safety Protocols

As a picolyl bromide derivative, this compound exhibits lachrymatory properties similar to benzyl bromide.[3] It is also a potent skin and eye irritant.[3]

Safety Data Sheet (SDS) Summary

- Signal Word: DANGER
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.[3]
 - H335: May cause respiratory irritation.[3]

- Storage: Store at 2–8°C (Refrigerate). Moisture sensitive; store under inert gas (Argon/Nitrogen) to prevent hydrolysis to the alcohol.[3]

Recommended Handling Workflow

- Engineering Controls: Always handle inside a functioning chemical fume hood.
- PPE: Wear double nitrile gloves, safety goggles, and a lab coat.[3]
- Quenching: Quench excess reagent with an aqueous solution of ammonium chloride or dilute sodium hydroxide.[3]

Procurement Strategy

When sourcing this compound, vendors may list it under varying names. Use the following logic to verify the product:

- Search by CAS: Prioritize 954225-35-5 (Free base) or 1186194-88-6 (HBr salt).[3]
- Verify Structure: Ensure the bromine is on a methyl group (-CH₂Br), not directly on the ring. [3]
- Purity Check: Commercial purity is typically 95-97%. [3] For strict SAR studies, re-purification via silica gel chromatography (Hexanes/EtOAc gradient) is recommended as these alkyl halides degrade over time.[3]

References

- LookChem. (n.d.).[3] **2-(Bromomethyl)-5-fluoropyridine** Structure and Properties. Retrieved January 28, 2026, from [\[Link\]](#)[3]
- PubChem. (n.d.).[3] Compound Summary for 2-Bromo-5-fluoropyridine (Isomer Comparison). National Library of Medicine.[3] Retrieved January 28, 2026, from [\[Link\]](#)[3]

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Sources

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. parchem.com \[parchem.com\]](#)
- [3. 115615-19-5,2-Bromo-4,6-dichlorotoluene-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 \[accelachem.com\]](#)
- [4. 2416218-73-8,\(R\)-6-Ethylidihydro-2H-pyran-2,4\(3H\)-dione-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 \[accelachem.com\]](#)
- [5. 1530-38-7,\(4-Methoxybenzyl\)triphenylphosphonium Bromide-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 \[accelachem.com\]](#)
- [6. 2-\(Bromomethyl\)-5-fluoropyridine 95% | CAS: 954225-35-5 | AChemBlock \[achemblock.com\]](#)
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